

CAS number and molecular weight of Tert-butyl 4-bromobutanoate.

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Compound of Interest

Compound Name: *Tert-butyl 4-bromobutanoate*

Cat. No.: *B008926*

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Technical Data Sheet: Tert-butyl 4-bromobutanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **tert-butyl 4-bromobutanoate**, a key reagent in organic synthesis.

Chemical Properties

Tert-butyl 4-bromobutanoate is an organic compound frequently utilized as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[1] Its structure consists of a butanoate backbone with a bromine atom at the 4-position and a tert-butyl ester functional group. This combination of a reactive bromine atom and a sterically hindered ester group makes it a versatile building block in complex molecule synthesis.^[2]

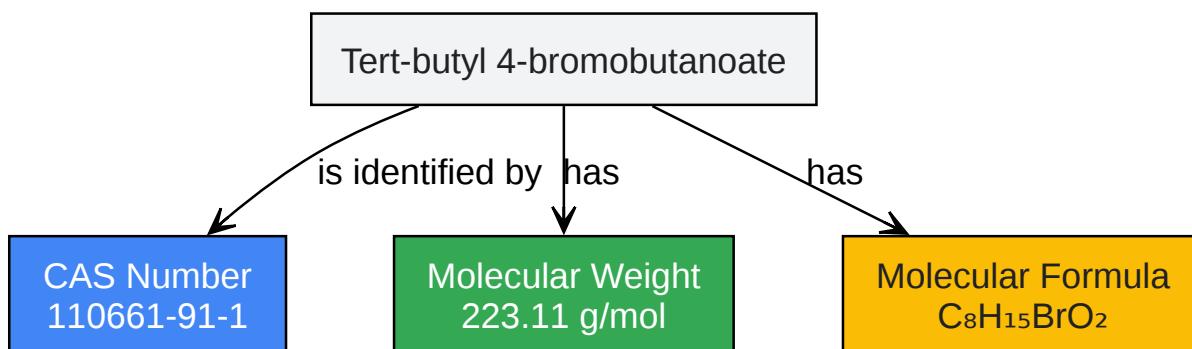
Quantitative Data

The fundamental chemical identifiers and properties for **tert-butyl 4-bromobutanoate** are summarized below.

Property	Value	References
CAS Number	110661-91-1	[1] [2] [3]
Molecular Formula	C ₈ H ₁₅ BrO ₂	[2] [4] [5]
Molecular Weight	223.11 g/mol	[1] [4] [5] [6] [7]
Synonyms	4-Bromobutanoic Acid tert- Butyl Ester, tert-Butyl 4- bromobutyrate, 4-Bromobutyric Acid tert-Butyl Ester	[3]
Appearance	Colorless to light orange/yellow clear liquid	[3]
Purity	Typically >95%	[1]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its primary identifiers.



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Caption: Core identifiers for **Tert-butyl 4-bromobutanoate**.

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References

- 1. 110661-91-1 Cas No. | tert-Butyl 4-bromobutanoate | Apollo [store.apolloscientific.co.uk]
- 2. CAS 110661-91-1: tert-Butyl 4-bromobutanoate | CymitQuimica [cymitquimica.com]
- 3. tert-Butyl 4-Bromobutanoate | 110661-91-1 | TCI AMERICA [tcichemicals.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. T-BUTYL 4-BROMOBUTYRATE | 110661-91-1 [chemicalbook.com]
- 6. tert-Butyl 4-bromobutanoate | C8H15BrO2 | CID 2757253 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 110661-91-1|tert-Butyl 4-bromobutanoate|BLD Pharm [bldpharm.com]
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